

-Secretase Modulator 11 Hydrochloride: Discovery and Synthesis Pathway

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *γA-Secretase modulator 11 hydrochloride*
Cat. No.: *B12417394*

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Executive Summary & Compound Identity

-Secretase Modulator 11 Hydrochloride (internally designated as Compound 1o by Astellas Pharma) is a potent, orally active small molecule designed to treat Alzheimer's Disease (AD). Unlike traditional

-secretase inhibitors (GSIs) that block enzyme activity completely—often causing severe side effects by inhibiting Notch signaling—Modulator 11 is a

-Secretase Modulator (GSM). It allosterically shifts the enzyme's cleavage site on the Amyloid Precursor Protein (APP), reducing the production of the toxic A

42 peptide while sparing the Notch signaling pathway.

- Common Name:

-Secretase Modulator 11 Hydrochloride (GSM-11 HCl)

- Code Name: Compound 1o

- Chemical Name: 5-{8-[(3,4'-Difluoro[1,1'-biphenyl]-4-yl)methoxy]-2-methylimidazo[1,2-a]pyridin-3-yl}-N-methylpyridine-2-carboxamide hydrochloride

- Molecular Formula:

- Target:

-Secretase Complex (Allosteric Modulation)[1]

- Key Potency: IC

= 0.029

M (reduction of A

42)

“

Note on Nomenclature: The user query referred to "A-Secretase" (Alpha-Secretase). While

-secretase activation is a valid therapeutic strategy, the specific identifier "Modulator 11 Hydrochloride" and the associated chemical literature confirm the compound is a

-Secretase Modulator. This guide focuses on the confirmed Gamma-Secretase modulator Compound 1o.[1][2][3]

Mechanism of Action: The GSM Shift

The therapeutic rationale for GSM-11 relies on "modulating" rather than "inhibiting" the

-secretase complex.

The Amyloid Cascade vs. Modulation

In AD pathology,

-secretase cleaves the transmembrane domain of APP to produce A peptides.[2]

- Pathogenic Route: Production of long, aggregation-prone A

42.

- Modulated Route (with GSM-11): The compound binds to the Presenilin subunit (likely the transmembrane domain), inducing a conformational change. This shifts cleavage to produce shorter, non-toxic peptides like A

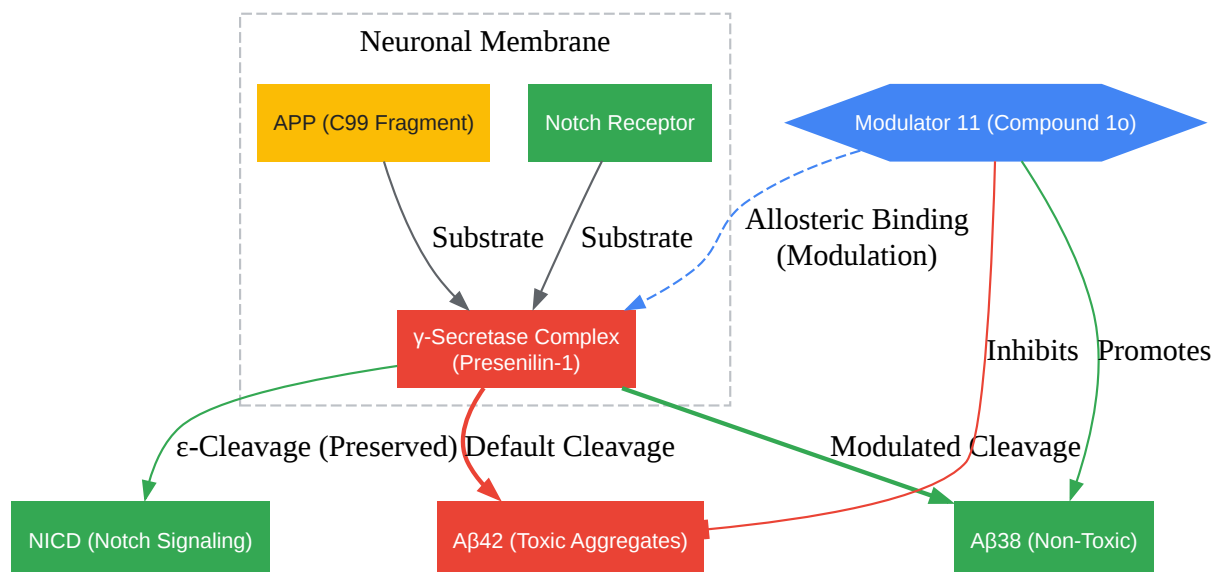
38 or A

37.

- Notch Sparing: Crucially, GSM-11 does not interfere with the

-cleavage of Notch, avoiding the gastrointestinal and immunological toxicity seen with earlier inhibitors (e.g., Semagacestat).

Signaling Pathway Visualization



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Caption: Mechanism of Action for Compound 10. The modulator shifts cleavage from toxic A

42 to benign A

38 without blocking Notch signaling.

Discovery Logic & SAR

The discovery of Compound 1o by Sekioka et al. (Astellas Pharma) followed a classic Structure-Activity Relationship (SAR) optimization campaign.

- **Hit Identification:** The team started with an imidazo[1,2-a]pyridine scaffold. Early hits (e.g., Compound 1a) had poor metabolic stability and moderate potency.
- **Scaffold Optimization:**
 - **Core:** The imidazo[1,2-a]pyridine core was essential for binding to the Presenilin transmembrane domain.
 - **C8-Position (Alkoxy):** Replacing a simple benzyl group with a biphenyl moiety significantly improved potency. Specifically, the 3,4'-difluoro substitution pattern improved metabolic stability and brain penetration.
 - **C3-Position (Heteroaryl):** The introduction of a pyridine-2-carboxamide group at the C3 position was critical for oral bioavailability and reducing CYP450 inhibition.
- **Lead Selection:** Compound 1o was selected for its balance of high potency (IC₅₀ 29 nM), low CYP inhibition, and excellent blood-brain barrier (BBB) permeability.

Chemical Synthesis Pathway[4][5][6]

The synthesis of Compound 1o is a convergent pathway involving the construction of the imidazo[1,2-a]pyridine core followed by late-stage functionalization.

Retrosynthetic Analysis

The molecule can be disconnected into three key fragments:

- **Fragment A:** The Biphenyl Electrophile (4-(chloromethyl)-3,4'-difluoro-1,1'-biphenyl).
- **Fragment B:** The Imidazo[1,2-a]pyridine Core (derived from 2-amino-3-hydroxypyridine).

- Fragment C: The Pyridine Amide Side Chain.

Step-by-Step Synthesis Protocol

Step 1: Synthesis of the Biphenyl Electrophile (Fragment A)

- Reagents: 4-Bromo-2-fluorobenzyl alcohol, 4-fluorophenylboronic acid, Pd(dppf)Cl₂·CH₂Cl₂, Na₂CO₃, DME, 80°C, 12h.
- Protocol:
 - Suzuki Coupling: React 4-bromo-2-fluorobenzyl alcohol with 4-fluorophenylboronic acid under standard Suzuki conditions (DME/H₂O, Pd catalyst, base, 80°C) to yield (3,4'-difluoro-[1,1'-biphenyl]-4-yl)methanol.
 - Chlorination: Treat the alcohol with thionyl chloride (SOCl₂) in DCM to generate the corresponding benzyl chloride: 4-(chloromethyl)-3,4'-difluoro-1,1'-biphenyl.

Step 2: Construction of the Imidazo[1,2-a]pyridine Core

- Reagents: 2-Amino-3-(benzyloxy)pyridine, 2-bromo-1-(5-methoxycarbonylpyridin-3-yl)propan-1-one, K₂CO₃, EtOH, reflux.
- Protocol:
 - Cyclization: 2-Amino-3-(benzyloxy)pyridine is condensed with a substituted 2-bromo ketone (specifically 2-bromo-1-(5-methoxycarbonylpyridin-3-yl)propan-1-one) in ethanol at reflux.
 - Ring Formation: This forms the imidazo[1,2-a]pyridine ring with the pyridine-ester already attached at the C3 position and the protected oxygen at C8.

Step 3: Deprotection and Etherification

- Reagents:

, Pd/C (Hydrogenolysis),

, DMF.

- Protocol:

- Debenzylation: The benzyl protecting group at C8 is removed via catalytic hydrogenation to reveal the free 8-hydroxy group.
- Alkylation: The 8-hydroxy intermediate is reacted with Fragment A (the biphenyl chloride) in DMF using potassium carbonate as a base (60°C, 4h). This installs the critical biphenyl side chain.

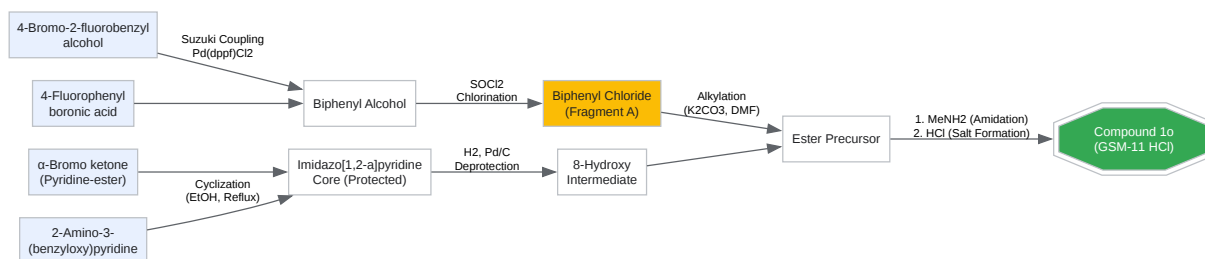
Step 4: Amidation and Salt Formation

- Reagents: Methylamine (in THF/MeOH), HCl in dioxane.

- Protocol:

- Aminolysis: The methyl ester on the C3-pyridine ring is treated with excess methylamine. This converts the ester directly to the N-methylcarboxamide.
- Salt Formation: The free base is dissolved in ethyl acetate and treated with 4M HCl in dioxane to precipitate Compound 1o hydrochloride as a white solid.

Synthesis Workflow Diagram



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Caption: Convergent synthesis of GSM-11 HCl (Compound 1o) via biphenyl alkylation and imidazopyridine cyclization.

Physico-Chemical Properties & Validation

Researchers utilizing GSM-11 must validate the compound's integrity using the following parameters.

Parameter	Specification	Notes
Appearance	White to off-white solid	Hygroscopic as HCl salt. Store under desiccant.
Molecular Weight	527.95 g/mol (Free Base: ~491.5)	Formula includes HCl. [1]
Solubility	DMSO (>10 mg/mL), Water (Low)	Requires DMSO stock for cellular assays.
Purity (HPLC)	>98%	Critical for accurate IC50 determination.
IC50 (A 42)	0.029 M	Potent reduction in HEK293-APP cells.
IC50 (Notch)	> 10 M	High selectivity window (>300-fold).

Experimental Validation Protocol (Cellular A Assay)

- Cell Line: HEK293 stably expressing APPsw (Swedish Mutation).
- Treatment: Incubate cells with GSM-11 (0.1 nM – 10 M) for 24 hours.
- Detection: Analyze supernatant using Sandwich ELISA specific for A 42 and A 38.
- Success Criteria: Dose-dependent decrease in A 42 with a concomitant increase in A 38, with no change in total A levels.

References

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